

Evaluating the Selectivity Profile of GSK-7975A Against a Panel of Ion Channels

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Compound of Interest

Compound Name: GSK-7975A

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A Comparative Guide for Researchers and Drug Development Professionals

This guide provides an objective comparison of the selectivity profile of **GSK-7975A**, a potent inhibitor of Ca²⁺ release-activated Ca²⁺ (CRAC) channels, against a panel of other ion channels. The information is supported by experimental data to assist researchers, scientists, and drug development professionals in evaluating its potential for specific applications.

Executive Summary

GSK-7975A is a well-characterized inhibitor of store-operated Ca²⁺ entry (SOCE), primarily targeting the Orai1 and Orai3 subunits of the CRAC channel. Experimental data demonstrates that **GSK-7975A** exhibits potent inhibitory activity against these channels with a half-maximal inhibitory concentration (IC₅₀) in the low micromolar range. While generally selective, some off-target activity has been observed, most notably against the L-type voltage-gated calcium channel Ca_v1.2 and the transient receptor potential vanilloid 6 (TRPV6) channel. This guide consolidates the available data on its selectivity and provides detailed experimental protocols for independent verification.

Data Presentation: Selectivity Profile of GSK-7975A

The following table summarizes the inhibitory activity of **GSK-7975A** against various ion channels, as determined by whole-cell patch-clamp electrophysiology.

Ion Channel Target	Reported IC50	Cell Line	Comments
Orai1 (CRAC)	~ 4.1 μ M[1]	HEK293	Potent inhibition of store-operated currents.
Orai3 (CRAC)	~ 3.8 μ M[1]	HEK293	Similar potency to Orai1 inhibition.
CaV1.2 (L-type)	~ 8 μ M[2]	HEK293	Moderate inhibitory effect.
TRPV6	Potent Inhibition[3]	HEK293	Noted as a significant off-target effect.
Other Ion Channels	> 10 μ M[2]	HEK293	Screened against a small panel, showing selectivity.

Experimental Protocols

The evaluation of **GSK-7975A**'s selectivity is predominantly conducted using whole-cell patch-clamp electrophysiology on mammalian cell lines heterologously expressing the ion channel of interest.

Whole-Cell Patch-Clamp Electrophysiology Protocol for Orai1/3 Current Measurement

1. Cell Culture and Transfection:

- Human Embryonic Kidney (HEK293) cells are cultured in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin.
- Cells are transiently co-transfected with plasmids encoding the desired Orai channel (e.g., YFP-Orai1 or YFP-Orai3) and the stromal interaction molecule 1 (CFP-STIM1) to reconstitute the CRAC channel machinery. Transfection is typically performed using a suitable transfection reagent 24-48 hours prior to the experiment.

2. Electrophysiological Recording:

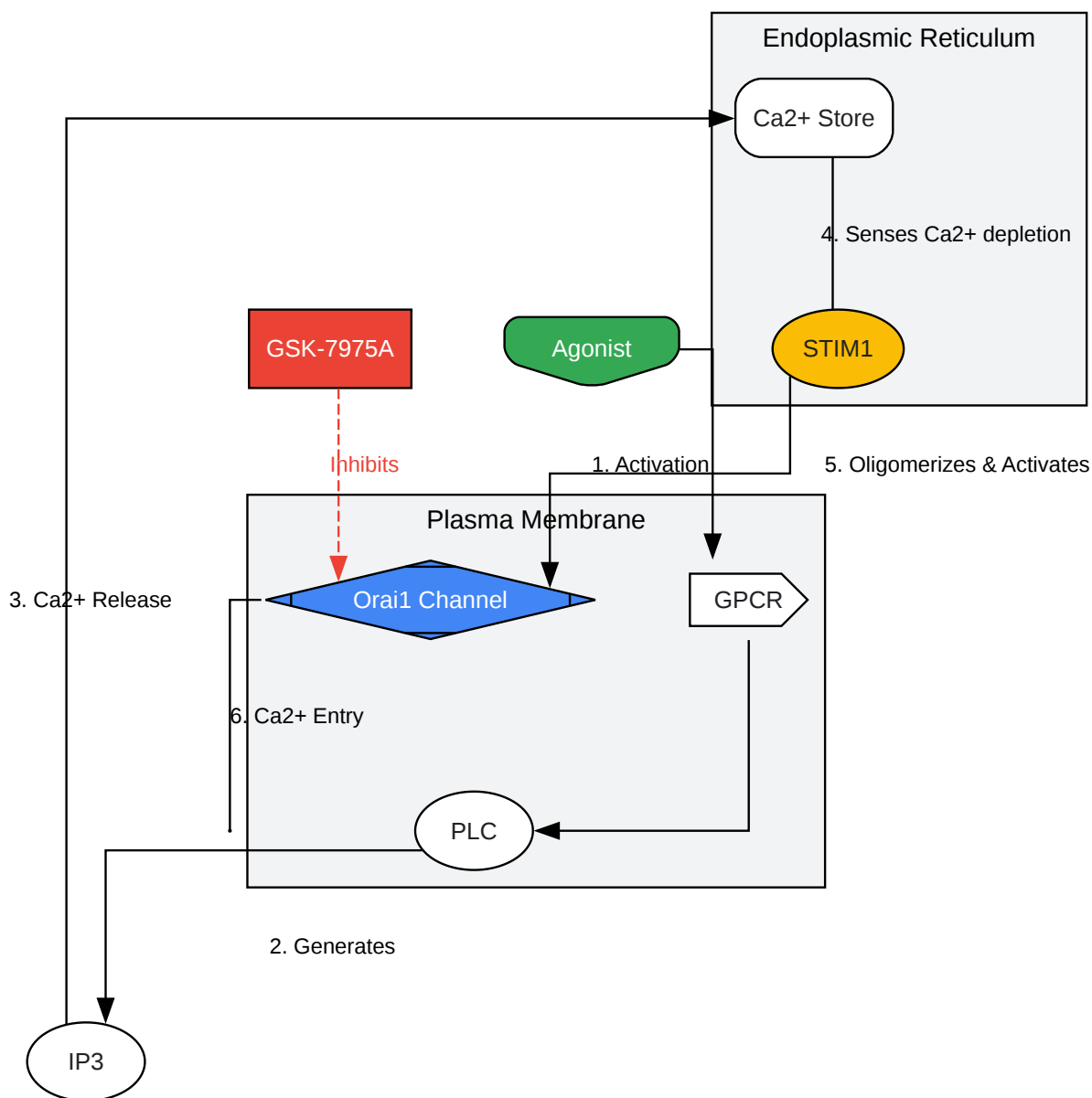
- Recordings are performed at room temperature (20-24 °C) using an patch-clamp amplifier and data acquisition system.
- Borosilicate glass pipettes with a resistance of 2-5 MΩ are used for recording.
- Internal (Pipette) Solution: Contains (in mM): 145 Cs-glutamate, 8 NaCl, 1 MgCl₂, 10 HEPES, 10 BAPTA, adjusted to pH 7.2 with CsOH. This solution induces passive store depletion.
- External (Bath) Solution: Contains (in mM): 140 NaCl, 5 KCl, 1 CaCl₂, 2 MgCl₂, 10 HEPES, 10 glucose, adjusted to pH 7.4 with NaOH.
- Whole-cell configuration is established, and cells are held at a holding potential of 0 mV.

3. Data Acquisition and Analysis:

- Store-operated currents are elicited by voltage ramps (e.g., -100 to +100 mV over 100 ms) applied every 5 seconds. The inward current at a negative potential (e.g., -74 mV) is measured to monitor CRAC channel activity.^[1]
- Once a stable baseline current is established, various concentrations of **GSK-7975A** are perfused into the bath solution.
- The inhibitory effect is measured as the percentage reduction in the peak inward current compared to the baseline.
- The IC₅₀ value is determined by fitting the concentration-response data to a Hill equation.

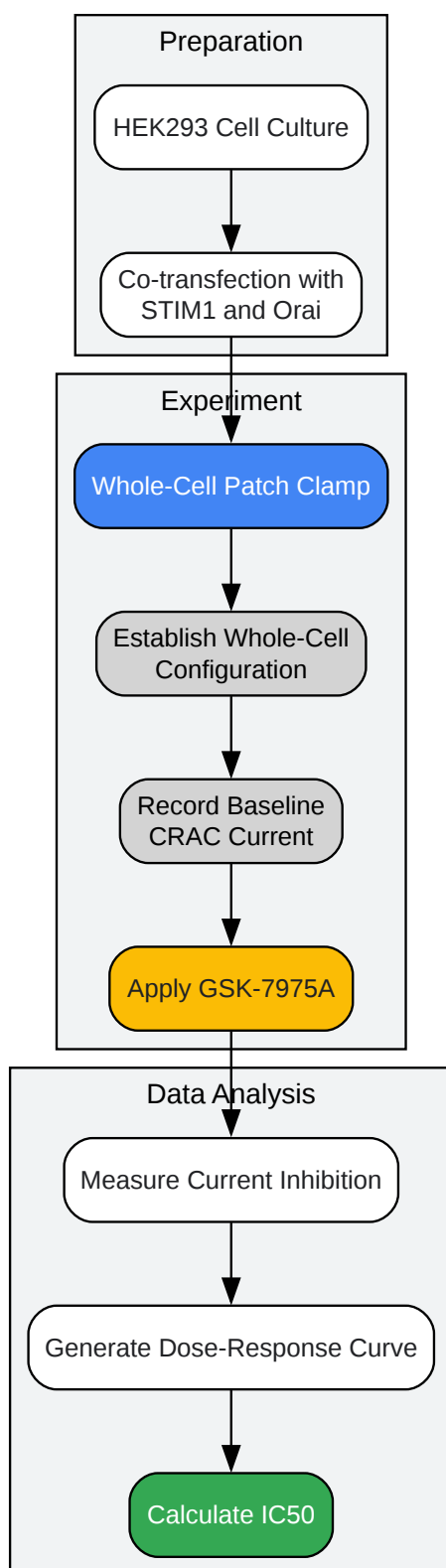
Mandatory Visualization

The following diagrams illustrate the signaling pathway of store-operated calcium entry and the experimental workflow for evaluating the selectivity of **GSK-7975A**.



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Caption: Store-Operated Calcium Entry (SOCE) Pathway and **GSK-7975A** Inhibition.



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Caption: Experimental Workflow for Evaluating **GSK-7975A** Selectivity.

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